

# An In-depth Technical Guide to 1,1-Diethoxypentane: Chemical Properties and Structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **1,1-Diethoxypentane**

Cat. No.: **B1346685**

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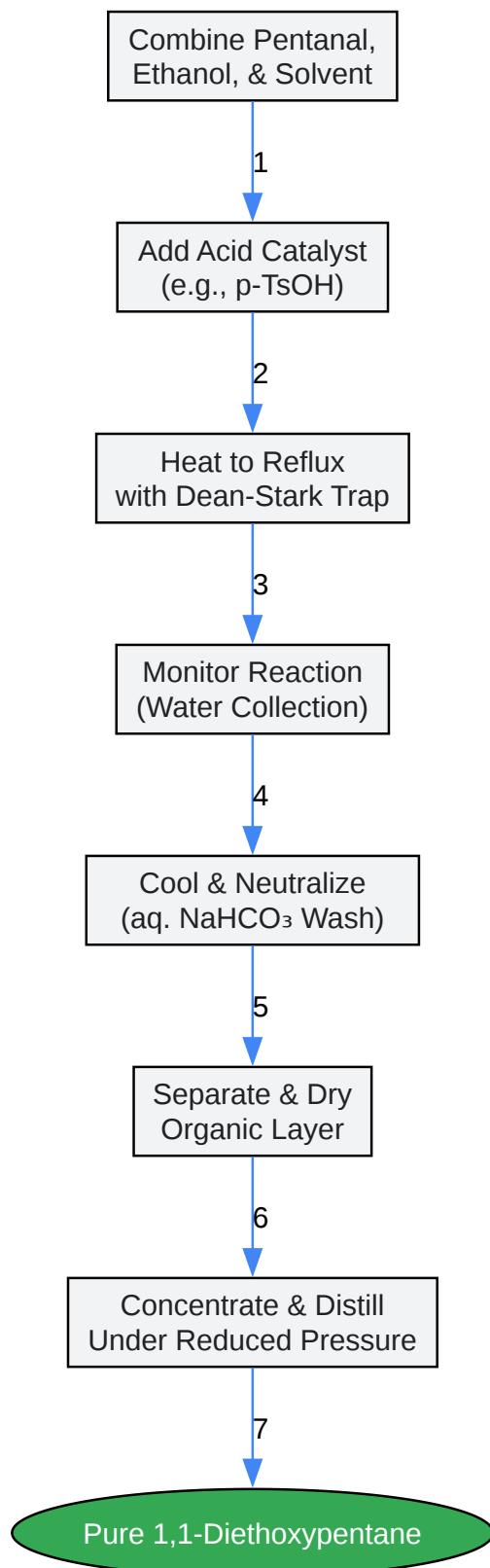
## Abstract

This technical guide provides a comprehensive overview of the chemical properties and structure of **1,1-diethoxypentane**. Also known by synonyms such as pentanal diethyl acetal and valeraldehyde diethyl acetal, this compound belongs to the acetal class of organic molecules.<sup>[1]</sup> This document details its physicochemical properties, structural information, and a representative experimental protocol for its synthesis. The information is curated for researchers, scientists, and professionals in drug development who may utilize this compound as a protecting group for aldehydes or as a reference standard.

## Chemical Structure and Identification

**1,1-Diethoxypentane** is an acetal formed from the reaction of pentanal (valeraldehyde) and two equivalents of ethanol.<sup>[1]</sup> The core structure consists of a central carbon atom bonded to a pentyl group, a hydrogen atom, and two ethoxy groups (-OCH<sub>2</sub>CH<sub>3</sub>). This geminal diether structure is characteristic of acetals.

The IUPAC name for this compound is **1,1-diethoxypentane**.<sup>[1][2]</sup> Its structure is unambiguously defined by its SMILES string, CCCCC(OCC)OCC, and its InChIKey, XCWKYQWOLSOBCC-UHFFFAOYSA-N.<sup>[1][2]</sup>

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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1,1-Diethoxypentane: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1346685#1-1-diethoxypentane-chemical-properties-and-structure>]

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